

Feasibility of Direct Synthesis of γ -hexenolactone from 3,5-Dibromohexanoic Acid is Low

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Compound of Interest

Compound Name: 3,5-Dibromohexanoic acid

Cat. No.: B15455196

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The requested synthesis of γ -hexenolactone from **3,5-Dibromohexanoic acid** is not a chemically feasible or documented pathway. An analysis of the molecular structure indicates that a direct intramolecular cyclization to form the desired γ -lactone (a five-membered ring) is not favored.

The structure of **3,5-Dibromohexanoic acid** features bromine atoms on the third (β) and fifth (δ) carbon atoms relative to the carboxylic acid group. An intramolecular reaction, where the carboxylic acid attacks one of the carbon atoms bearing a bromine, would lead to the formation of either a four-membered β -lactone or a six-membered δ -lactone. The formation of a five-membered γ -lactone would require the bromine to be on the fourth (γ) carbon, which is not the case in the specified starting material.

A comprehensive search of chemical literature and databases reveals no established protocols for this specific transformation. Standard organic chemistry principles suggest that such a reaction would not proceed to form the requested product without significant molecular rearrangement, for which no precedent has been found.

Given the absence of a scientifically validated method for this synthesis, it is not possible to provide the requested application notes, experimental protocols, or associated data. Providing a hypothetical or unverified protocol would be contrary to established scientific practice.

Alternative, well-documented methods for the synthesis of γ -lactones typically involve starting materials that are predisposed to forming a five-membered ring, such as γ -hydroxy acids or γ -halo acids.[1]

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References

- 1. youtube.com [youtube.com]
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